Vanadium Trifluoride: A Comprehensive Crystallographic Analysis

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Compound of Interest

Compound Name:	*Vanadium trifluoride*
CAS No.:	*10049-12-4*
Cat. No.:	*B159333*

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This technical guide provides an in-depth analysis of the crystal structure of **Vanadium Trifluoride** (VF_3), a compound of significant interest in materials science and catalysis. This document is intended for researchers, scientists, and professionals in drug development seeking a detailed understanding of the structural and experimental aspects of VF_3.

Core Crystallographic Data

The crystal structure of **Vanadium Trifluoride** has been determined and is characterized by a rhombohedral lattice. The following tables summarize the key crystallographic data, including both rhombohedral and the corresponding hexagonal unit cell parameters, as well as atomic coordinates. This information is crucial for computational modeling and for understanding the material's anisotropic properties.

Table 1: Crystallographic Data for **Vanadium Trifluoride**

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Parameter	Rhombohedral Setting	Hexagonal Setting[1]
Crystal System	Rhombohedral	Hexagonal
Space Group	R-3c (No. 167)	R-3c (No. 167)
a (Å)	5.373 ± 0.002	5.17
c (Å)	-	13.402
α (°)	57.52 ± 0.03	90
β (°)	-	90
γ (°)	-	120
Volume (Å^3)	123.9	303.8
Z	2	6
Calculated Density (g/cm^3)	3.36	3.36

Table 2: Atomic Coordinates and Isotropic Displacement Parameters

Atom	Wyckoff Position	x	y	z	Biso (Å^2)
V	2b	0	0	0	-
F	6e	-0.145	0.645	0.25	-

Experimental Protocols

The determination of the crystal structure of **Vanadium Trifluoride** involves a multi-step process, from the synthesis of high-purity crystals to the collection and analysis of diffraction data. The following sections detail the methodologies for these key experiments.

Synthesis of **Vanadium Trifluoride** Crystals

High-purity **Vanadium Trifluoride** can be synthesized via the reaction of Vanadium(III) oxide (V_2O_3) with a suitable fluorinating agent. A common method involves a two-step procedure:

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- Formation of Ammonium Hexafluorovanadate(III): Vanadium(III) oxide is treated with ammonium bifluoride (NH_4HF_2) at elevated temperatures. The reaction proceeds as follows: $V_2O_3 + 6(NH_4)HF_2 \rightarrow 2(NH_4)_3VF_6 + 3H_2O$

- Thermal Decomposition: The resulting ammonium hexafluorovanadate(III) is then thermally decomposed under an inert atmosphere to yield pure **Vanadium Trifluoride**: $(NH_4)_3VF_6 \rightarrow VF_3 + 3NH_3 + 3HF$

Single crystals suitable for X-ray diffraction can be grown from the resulting powder by techniques such as chemical vapor transport.

Single-Crystal X-ray Diffraction

Due to the air-sensitive nature of **Vanadium Trifluoride**, all handling and mounting of the crystals for X-ray diffraction must be performed in an inert atmosphere, typically within a glovebox.

Experimental Setup:

- Diffractometer: A four-circle single-crystal X-ray diffractometer equipped with a CCD or CMOS detector.

- X-ray Source: Mo Kα radiation (λ = 0.71073 Å) or Cu Kα radiation (λ = 1.54184 Å) from a microfocus X-ray tube.

- Temperature Control: A cryogenic system (e.g., liquid nitrogen cryostream) is used to maintain the crystal at a low temperature (typically 100 K) during data collection to minimize thermal vibrations and potential degradation.

- Sample Mounting: A suitable single crystal is selected under a microscope in the glovebox and mounted on a cryoloop or a glass fiber using an inert oil or grease. The mounted crystal is then quickly transferred to the diffractometer and cooled.

Data Collection and Processing:

- Unit Cell Determination: A preliminary set of diffraction images is collected to determine the unit cell parameters and the crystal system.

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- Data Collection Strategy: A complete diffraction dataset is collected by rotating the crystal through a series of angles (φ and ω scans). The exposure time for each frame is optimized to achieve good signal-to-noise ratio.
- Data Integration and Scaling: The raw diffraction images are processed to integrate the intensities of the Bragg reflections. The integrated intensities are then scaled and corrected for various experimental factors, including Lorentz polarization, absorption, and crystal decay.
- Structure Solution and Refinement: The crystal structure is solved using direct methods or Patterson methods to obtain an initial model of the atomic positions. This model is then refined against the experimental data using full-matrix least-squares methods. The refinement process optimizes the atomic coordinates, displacement parameters, and other structural parameters to achieve the best possible fit between the calculated and observed diffraction patterns.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the crystal structure analysis of **Vanadium Trifluoride**, from material synthesis to the final structural determination.

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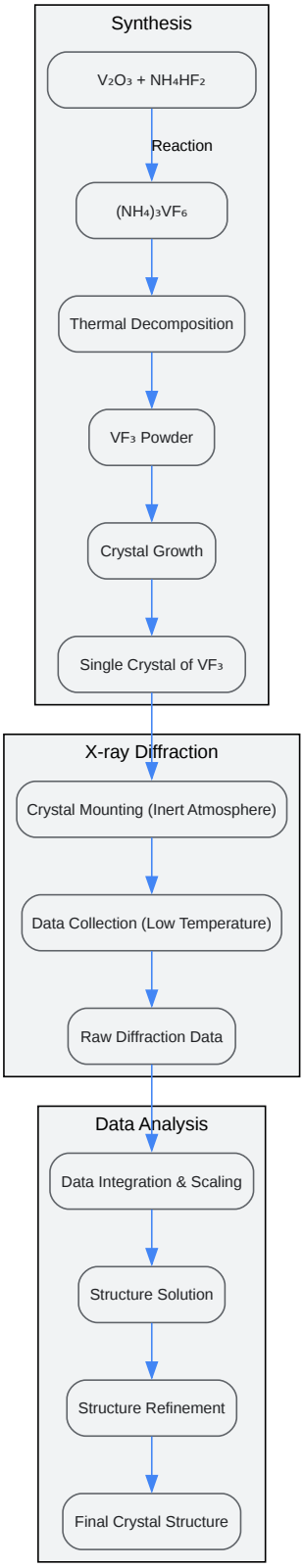

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Experimental workflow for VF_3 crystal structure analysis.

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This comprehensive guide provides the foundational knowledge for understanding the crystal structure of **Vanadium Trifluoride**. The detailed data and experimental protocols serve as a valuable resource for researchers engaged in the study and application of this important inorganic compound.

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References

- 1. researchgate.net [researchgate.net]
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